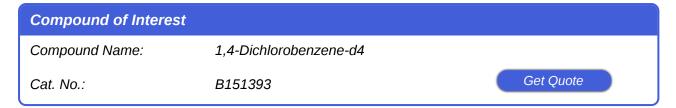


Technical Guide: Certificate of Analysis for 1,4-Dichlorobenzene-d4

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the data, methodologies, and workflows associated with the Certificate of Analysis for the deuterated internal standard, **1,4-Dichlorobenzene-d4**.

Quantitative Data Summary

The following table summarizes typical quantitative data for **1,4-Dichlorobenzene-d4** as found on a Certificate of Analysis from various suppliers. These values are critical for ensuring the accuracy and reliability of analytical studies.



Parameter	Specification	Supplier A[1]	Supplier B[2]	Supplier C
Chemical Purity	The percentage of the desired deuterated compound relative to other chemical entities.	≥99.0%	98% (CP)	Not Specified
Isotopic Enrichment	The percentage of deuterium atoms at the labeled positions.	>95%	98 atom % D	98,00% D[3]
Appearance	Physical state and color of the material.	White to off-white (Solid)[1]	Not Specified	Not Specified
Molecular Formula	Chemical formula of the compound.	C6D4Cl2[1]	C6D4Cl2[2]	C6D4Cl2[3]
Molecular Weight	The mass of one mole of the substance.	151.03[1]	151.03[2]	151,03[3]

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are essential for understanding how the quantitative data is generated and for replicating the analysis if necessary.

Chemical Purity Determination by Gas Chromatography-Flame Ionization Detection (GC-FID)

This method is used to determine the chemical purity of **1,4-Dichlorobenzene-d4** by separating it from any non-deuterated or other chemical impurities.

Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID).



- · Sample Preparation:
 - Accurately weigh approximately 10 mg of the 1,4-Dichlorobenzene-d4 standard.
 - Dissolve the weighed standard in a suitable solvent (e.g., methanol, hexane) to a final concentration of approximately 1 mg/mL.
 - Vortex the solution to ensure complete dissolution.
- GC-FID Operating Conditions:
 - Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness (or equivalent).
 - Injector: Split/Splitless, operated in split mode with a split ratio of 50:1.
 - Injector Temperature: 250°C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp to 250°C at a rate of 10°C/min.
 - Hold at 250°C for 5 minutes.
 - Detector Temperature: 300°C.
- Data Analysis:
 - Integrate the peak areas of all components in the chromatogram.
 - Calculate the chemical purity as the percentage of the main peak area (1,4-Dichlorobenzene-d4) relative to the total area of all peaks.

Isotopic Enrichment Determination by Gas Chromatography-Mass Spectrometry (GC-MS)



This protocol outlines the determination of the isotopic enrichment of **1,4-Dichlorobenzene-d4** by analyzing the relative abundance of its isotopologues.

- Instrumentation: Gas chromatograph coupled to a Mass Spectrometer (MS).
- Sample Preparation:
 - Prepare a dilute solution of **1,4-Dichlorobenzene-d4** (e.g., 10 μg/mL) in a suitable solvent like hexane or dichloromethane.
- · GC-MS Operating Conditions:
 - GC Column: DB-5ms, 60 m x 0.25 mm ID, 0.25 μm film thickness (or equivalent).[4][5]
 - Injector: Split/Splitless, operated in splitless mode.
 - Injector Temperature: 250°C.[4]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[4]
 - Oven Program: Initial temperature 45°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.[4]
 - MS Ionization Mode: Electron Impact (EI) at 70 eV.[4]
 - MS Source Temperature: 230°C.[4]
 - MS Analysis Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - m/z 150 (molecular ion of 1,4-Dichlorobenzene-d4)
 - m/z 149 (molecular ion of 1,4-Dichlorobenzene-d3)
 - m/z 148 (molecular ion of 1,4-Dichlorobenzene-d2)
 - m/z 147 (molecular ion of 1,4-Dichlorobenzene-d1)



- m/z 146 (molecular ion of 1,4-Dichlorobenzene-d0)
- Data Analysis:
 - Obtain the peak areas for each of the monitored ions at the retention time of 1,4-Dichlorobenzene.
 - Calculate the isotopic enrichment using the following formula: Isotopic Enrichment (%) =
 [Area(d4) / (Area(d0) + Area(d1) + Area(d2) + Area(d3) + Area(d4))] x 100

Isotopic Enrichment Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ²H (Deuterium) NMR, can be used to confirm the positions of deuteration and provide an independent measure of isotopic enrichment.

- Instrumentation: High-field NMR spectrometer.
- · Sample Preparation:
 - Accurately weigh a sufficient amount of 1,4-Dichlorobenzene-d4 and dissolve it in a suitable non-deuterated solvent (e.g., Chloroform).
 - Transfer the solution to an NMR tube.
- ²H NMR Acquisition Parameters (Typical):
 - Nucleus: ²H
 - Solvent: Chloroform (non-deuterated)
 - Temperature: 298 K
 - Pulse Sequence: Standard single pulse experiment.
 - Relaxation Delay (d1): 5 x T1 (where T1 is the spin-lattice relaxation time of the deuterium signal). This is crucial for accurate quantification.

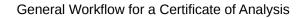


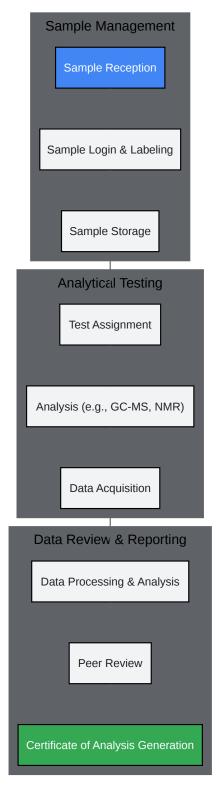
- Number of Scans: Sufficient to obtain a good signal-to-noise ratio.
- Data Analysis:
 - The presence of a signal in the aromatic region confirms deuteration at the expected positions.
 - For quantitative analysis, a certified reference material with a known concentration can be
 used as an internal standard. The integral of the 1,4-Dichlorobenzene-d4 signal is
 compared to the integral of the reference standard to determine the concentration and,
 subsequently, the isotopic purity.

Mandatory Visualizations

The following diagrams illustrate the key workflows in the certification of **1,4-Dichlorobenzene-d4**.



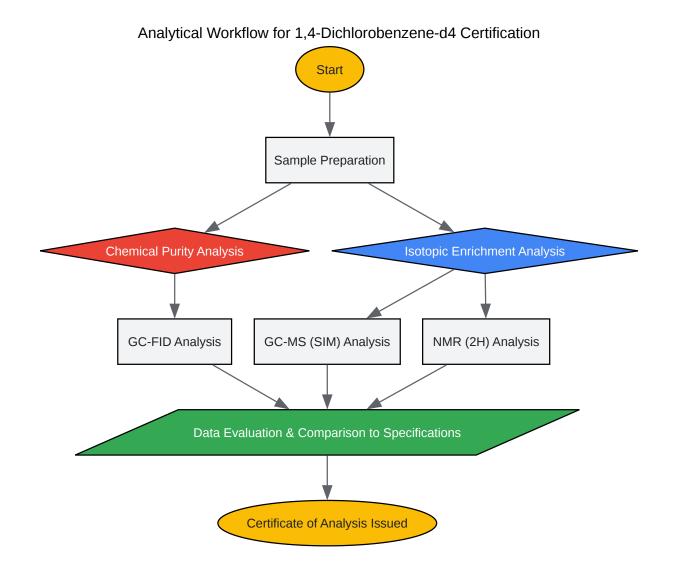




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General workflow for a Certificate of Analysis.





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Analytical workflow for **1,4-Dichlorobenzene-d4**.

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References

• 1. file.medchemexpress.com [file.medchemexpress.com]



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- 3. 1,4-Dichlorobenzene D4 | Eurisotop [eurisotop.com]
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